

Navigating the Safe Disposal of D-Glucurono-6,3-lactone acetonide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **D-Glucurono-6,3-lactone acetonide**

Cat. No.: **B7769936**

[Get Quote](#)

For researchers and scientists in the dynamic field of drug development, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **D-Glucurono-6,3-lactone acetonide**, fostering a culture of safety and responsibility in the laboratory.

Key Safety and Physical Data

Understanding the properties of **D-Glucurono-6,3-lactone acetonide** is the first step toward safe handling and disposal. The following table summarizes its key characteristics.

Property	Value	Reference
CAS Number	20513-98-8	[1] [2] [3] [4]
Molecular Formula	C9H12O6	[2] [3]
Molecular Weight	216.19 g/mol	[3]
Appearance	White to almost white crystalline powder/solid	[2] [3]
Melting Point	119 - 123 °C	[1] [3]
Hazard Classification	Not classified as a hazardous substance or mixture. [1] [2]	

Disposal Protocol: A Step-by-Step Guide

According to safety data sheets, **D-Glucurono-6,3-lactone acetonide** is not considered a hazardous material.[\[1\]](#)[\[2\]](#) However, it is crucial to follow standard laboratory procedures and local regulations for chemical waste disposal.

1. Personal Protective Equipment (PPE): Before handling the compound, ensure appropriate PPE is worn. This includes:

- Safety glasses or goggles
- Standard laboratory coat
- Gloves

2. Spill Management: In the event of a spill:

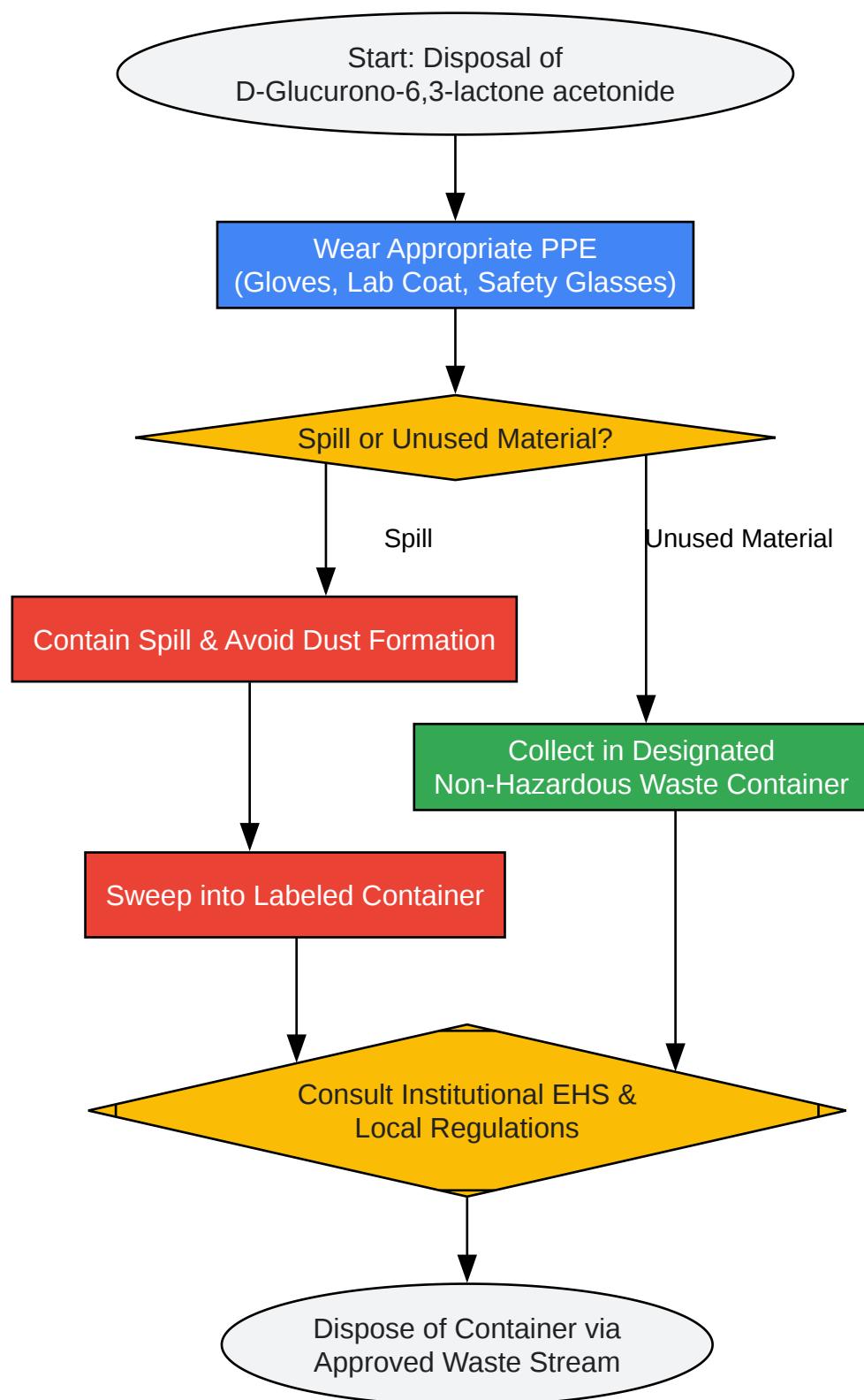
- Avoid dust formation.[\[1\]](#)[\[2\]](#)
- Sweep up the solid material.[\[1\]](#)[\[2\]](#)
- Place the collected material into a suitable, labeled container for disposal.[\[1\]](#)[\[2\]](#)

3. Disposal of Unused Material and Empty Containers:

- Non-hazardous Waste Stream: For unused or waste **D-Glucurono-6,3-lactone acetonide**, it should be collected in a designated and clearly labeled waste container.
- Container Disposal: Empty containers should be rinsed thoroughly with an appropriate solvent. The rinsate should be collected and disposed of as chemical waste. Once cleaned, the container can be disposed of as regular laboratory waste, in accordance with institutional guidelines.
- Consult Local Regulations: Always consult your institution's environmental health and safety (EHS) office and local regulations for specific guidance on non-hazardous chemical waste disposal. While not classified as hazardous, some jurisdictions may have specific requirements.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **D-Glucurono-6,3-lactone acetonide**.

[Click to download full resolution via product page](#)

Caption: Disposal workflow for **D-Glucurono-6,3-lactone acetonide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. chemimpex.com [chemimpex.com]
- 4. D-Glucurono-6,3-lactone acetonide | 20513-98-8 [chemicalbook.com]
- To cite this document: BenchChem. [Navigating the Safe Disposal of D-Glucurono-6,3-lactone acetonide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b7769936#d-glucurono-6-3-lactone-acetonide-proper-disposal-procedures>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com